

Essential Safety and Handling Guide for Photoinitiator 184 (HP 184)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: HP 184

Cat. No.: B1678201

[Get Quote](#)

This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for the handling of Photoinitiator 184 (**HP 184**), chemically known as 1-Hydroxycyclohexyl phenyl ketone.^{[1][2][3]} Primarily utilized as a photoinitiator in ultraviolet (UV) curing applications for inks, coatings, and adhesives, this compound requires careful handling to ensure personnel safety and procedural integrity.^{[1][2][3][4]} Adherence to these guidelines is critical to minimize exposure and mitigate potential hazards.

Hazard Identification and Personal Protective Equipment (PPE)

While not classified as a hazardous substance under GHS, direct contact and inhalation of Photoinitiator 184 dust should be avoided.^{[5][6][7]} The primary routes of exposure are inhalation of the powder, dermal contact, and eye contact.^[8] Therefore, a comprehensive PPE protocol is mandatory for all personnel handling this chemical.

Table 1: Required Personal Protective Equipment (PPE) for Handling Photoinitiator 184

PPE Category	Item	Specifications	Rationale
Hand Protection	Nitrile or Chloroprene Gloves	Chemically resistant, powder-free, with cuffs extending over the gown sleeve. Thickness > 0.4 mm for exposure up to 4 hours.[8]	To prevent skin absorption and irritation.[8]
Body Protection	Disposable Gown or Apron	Solid-front, back-closing, long-sleeved gown made of low-permeability fabric.[8]	Protects skin and clothing from contamination. Must be discarded as hazardous waste after use.
Eye & Face Protection	Safety Goggles & Face Shield	ANSI Z87.1-compliant tight-fitting chemical splash goggles. A full face shield should be worn over goggles when handling the powder.[8]	Protects against splashes and aerosolized particles entering the eyes.[8]
Respiratory Protection	Dust Mask	An effective dust mask should be worn to prevent inhalation of airborne particles. [6][7]	Required when handling the solid compound outside of a certified containment system (e.g., fume hood) to prevent respiratory irritation.[8]
Foot & Hair Protection	Shoe & Hair Covers	Disposable, non-slip shoe covers and a hair bonnet.	Prevents the spread of contamination outside of the designated work area.

Operational Plan for Safe Handling

This section outlines the step-by-step procedure for the safe handling of Photoinitiator 184.

1. Pre-Handling Preparations:

- Ensure the work area is clean, well-ventilated, and equipped with an emergency eyewash station and safety shower.
- Verify that all required PPE is available and in good condition.
- Prepare all necessary equipment, such as a calibrated scale, weigh boats, and spatulas, within a designated containment area (e.g., a chemical fume hood).
- Have designated, labeled, and sealed waste containers ready for solid and liquid waste.

2. Handling the Compound:

- Don all required PPE as specified in Table 1 before entering the designated handling area.
- Handle the compound within a chemical fume hood to minimize inhalation exposure.
- When weighing the powder, use a weigh boat and handle it carefully to avoid creating dust.
- If preparing a solution, add the powder to the solvent slowly to prevent splashing.
- In case of a spill, immediately alert personnel in the area. For small spills, use an absorbent material, and for larger spills, follow institutional emergency procedures.

3. Post-Handling Procedures:

- After handling, decontaminate all surfaces and equipment with an appropriate solvent.
- Carefully remove and dispose of all single-use PPE in the designated hazardous waste container.
- Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

All materials that come into contact with Photoinitiator 184 are considered chemical waste and must be disposed of according to institutional and local regulations.

Table 2: Waste Disposal Plan for Photoinitiator 184

Waste Type	Examples	Container	Disposal Method
Solid Waste	Contaminated gloves, gowns, shoe covers, weigh boats, pipette tips, empty vials.	Labeled, sealed hazardous waste container.	Dispose of contents/container in accordance with national regulations. [8]
Liquid Waste	Unused or expired stock solutions, contaminated solvents.	Labeled, leak-proof hazardous liquid waste container.	DO NOT pour down the drain. Dispose of in accordance with national regulations. [8]

Quantitative Data for Photoinitiator 184

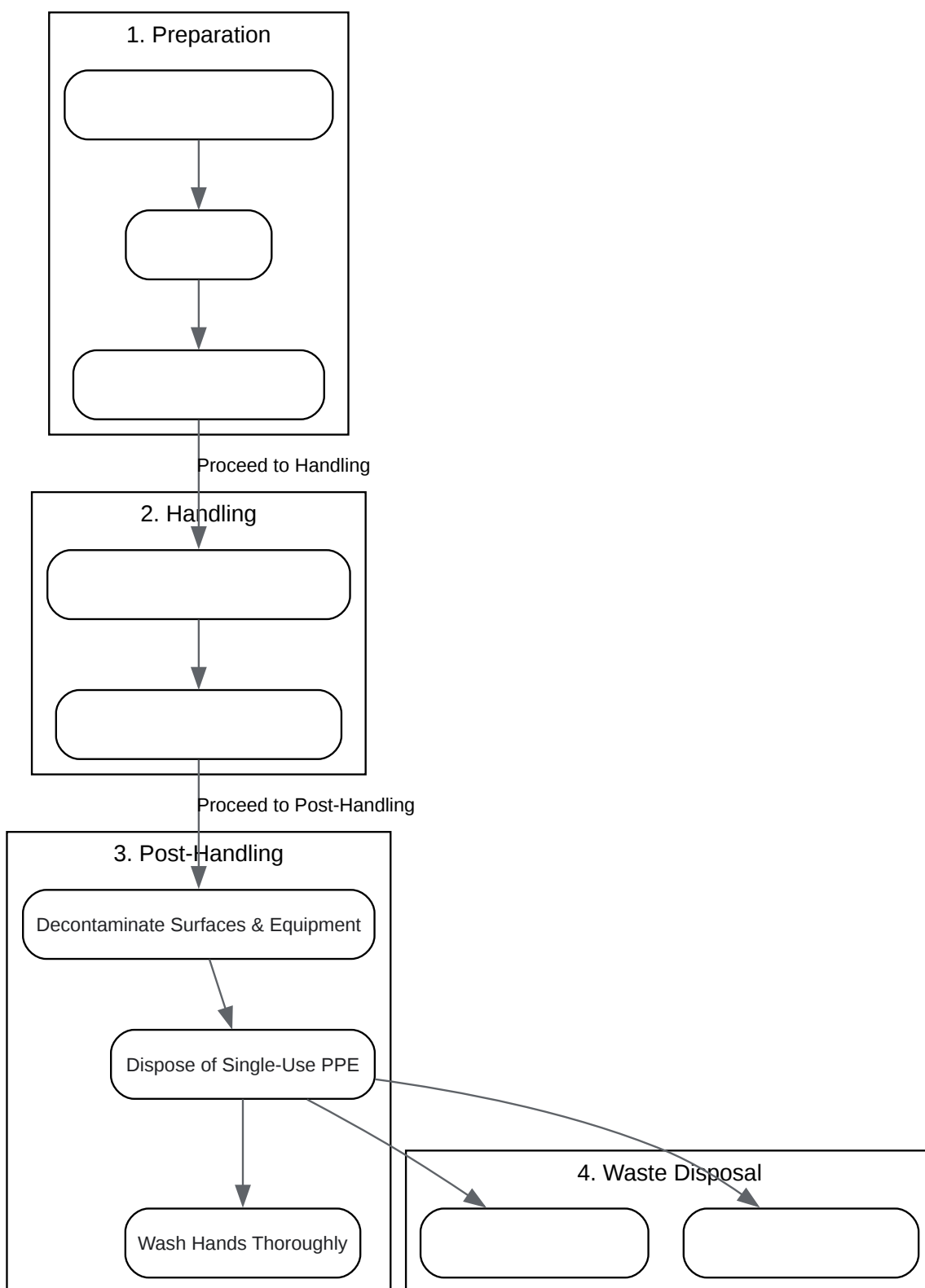
The following table summarizes key quantitative properties of Photoinitiator 184.

Table 3: Physicochemical Properties of Photoinitiator 184

Property	Value
CAS Number	947-19-3[1][8]
Molecular Formula	C13H16O2[1][2]
Molecular Weight	204.26 g/mol [1][2]
Appearance	White crystalline powder[1][3]
Melting Point	46-50 °C[1][3]
Boiling Point	> 225 °C[6]
Solubility in Water	442 mg/L at 20°C[8]
Vapor Pressure	0.02 Pa at 20°C[8]
Auto-ignition Temperature	424 °C[8]
Absorption Wavelengths	244, 280, 330 nm[1][3]

Visual Workflow for Safe Handling

The following diagram illustrates the procedural workflow for the safe handling of Photoinitiator 184.



[Click to download full resolution via product page](#)

Caption: Procedural workflow for the safe handling of Photoinitiator 184.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. High Quality Photoinitiator 184 powder CAS 947-19-3 Manufacturer and Supplier | Zhuoer [m.zhuoerchem.com]
- 2. China 1-Hydroxycyclohexyl phenyl ketone CAS 947-19-3 Photoinitiator 184 factory and manufacturers | Unilong [unilongmaterial.com]
- 3. additivesforpolymer.com [additivesforpolymer.com]
- 4. autechindustry.com [autechindustry.com]
- 5. wpiinc.com [wpiinc.com]
- 6. safety365.sevron.co.uk [safety365.sevron.co.uk]
- 7. file1.lookchem.com [file1.lookchem.com]
- 8. additivesforpolymer.com [additivesforpolymer.com]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for Photoinitiator 184 (HP 184)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1678201#personal-protective-equipment-for-handling-hp-184]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com